

Personal protective equipment for handling **2,5,8,11-Tetraoxatetradec-13-ene**

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Compound of Interest

Compound Name: **2,5,8,11-Tetraoxatetradec-13-ene**

Cat. No.: **B010315**

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Essential Safety and Handling Guide for **2,5,8,11-Tetraoxatetradec-13-ene**

For Immediate Use by Laboratory Professionals

This guide provides critical safety protocols, personal protective equipment (PPE) recommendations, and detailed operational and disposal procedures for the handling of **2,5,8,11-Tetraoxatetradec-13-ene**. Adherence to these guidelines is essential for ensuring the safety of all laboratory personnel.

Hazard Summary and Key Data

2,5,8,11-Tetraoxatetradec-13-ene is a combustible liquid that can cause skin, eye, and respiratory irritation, and is harmful if swallowed. As an ether, it is also a potential peroxide-former, which can lead to the formation of explosive peroxides over time, especially when exposed to air and light.

Property	Value	Hazard Classification
CAS Number	19685-21-3	H227: Combustible liquid
Molecular Formula	C10H20O4	H302: Harmful if swallowed
Appearance	Colorless to Almost colorless clear liquid	H315: Causes skin irritation
Purity	>97.0% (GC)	H319: Causes serious eye irritation
Synonyms	Allyloxymethoxytriglycol	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **2,5,8,11-Tetraoxatetradec-13-ene**. The following table summarizes the required PPE based on the potential route of exposure.

Exposure Route	Required PPE	Rationale & Specifications
Dermal (Skin) Contact	Chemical-Resistant Gloves	Nitrile gloves are not recommended for extended contact with ethers. Use butyl rubber or neoprene gloves. For incidental contact, double-gloving with nitrile gloves may be acceptable, but gloves must be changed immediately upon contamination. [1] [2]
Chemical-Resistant Lab Coat	A fully buttoned, long-sleeved lab coat is required.	
Full Coverage	Wear long pants and closed-toe shoes to ensure no skin is exposed.	
Ocular (Eye) Contact	Chemical Splash Goggles	ANSI Z87.1-compliant chemical splash goggles are mandatory to protect against splashes and vapors.
Full-Facepiece Respirator	A full-facepiece respirator is required when there is a significant risk of splashes or if eye irritation is a concern. [3] [4]	
Inhalation	Air-Purifying Respirator (APR)	When handling outside of a certified chemical fume hood or when vapors may be present, a NIOSH-approved air-purifying respirator with organic vapor (OV) cartridges is required. [5] [6] [7] [8]

Operational Plan: Step-by-Step Handling Protocol

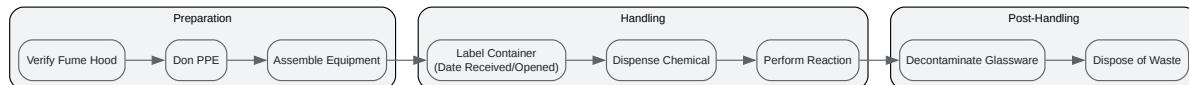
All handling of **2,5,8,11-Tetraoxatetradec-13-ene** must be conducted within a certified chemical fume hood to minimize inhalation risk.

Preparation:

- Verify Fume Hood Functionality: Ensure the chemical fume hood is certified and functioning correctly.
- Prepare Work Surface: Cover the work surface within the fume hood with disposable absorbent liners.
- Assemble Equipment: Gather all necessary equipment (e.g., glassware, stir bars, syringes) and place them inside the fume hood before starting.
- Don PPE: Put on all required personal protective equipment as specified in the table above.

Handling the Chemical:

- Labeling: Upon receipt, label the container with the date it was received and the date it was opened. This is crucial for tracking potential peroxide formation.[5][9][10]
- Inert Atmosphere: For long-term storage and to minimize peroxide formation, store the chemical under an inert atmosphere (e.g., nitrogen or argon).[5]
- Dispensing:
 - When transferring the liquid, do so carefully to avoid splashing.
 - Use appropriate tools such as a calibrated pipette or a syringe.
 - Keep the container tightly sealed when not in use.
- Reactions:
 - If heating the chemical, use a well-controlled heating mantle and monitor the temperature closely.
 - Be aware of potential incompatibilities with strong oxidizing agents.



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Figure 1. A simplified workflow for the safe handling of **2,5,8,11-Tetraoxatetradec-13-ene**.

Disposal Plan: Step-by-Step Waste Management

As a potential peroxide-former, **2,5,8,11-Tetraoxatetradec-13-ene** requires a stringent disposal protocol.

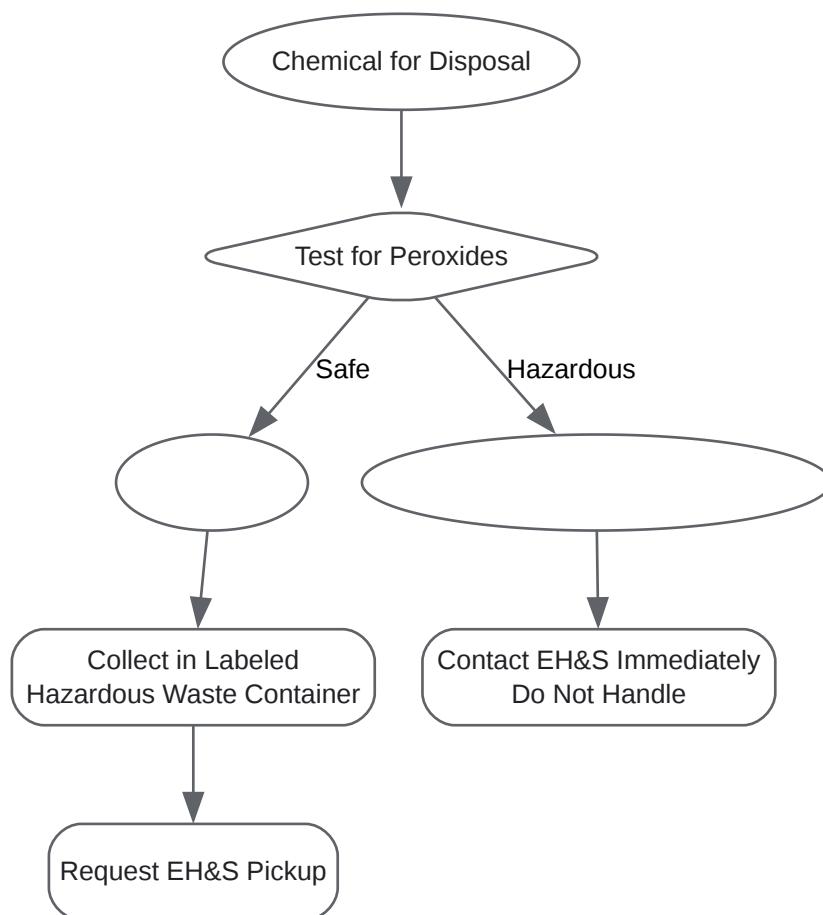
Peroxide Testing:

- Frequency: Test for peroxides every 6 months after opening the container.[\[7\]](#)
- Procedure: Use peroxide test strips to check the concentration of peroxides.
- Action Levels:
 - < 30 ppm: The chemical can be used.
 - > 30 ppm: Do not use the chemical. Contact your institution's Environmental Health and Safety (EH&S) office for guidance on disposal.[\[9\]](#)
 - Crystals Observed: If crystals are observed in the liquid or around the cap, do not handle the container. This may indicate the presence of highly explosive peroxides. Immediately contact EH&S.[\[5\]](#)[\[6\]](#)

Waste Collection and Disposal:

- Waste Container: Collect all waste containing **2,5,8,11-Tetraoxatetradec-13-ene** in a dedicated, clearly labeled hazardous waste container.[\[10\]](#)

- Segregation: Do not mix this waste with other waste streams unless compatibility is confirmed. Specifically, keep it separate from strong oxidizing agents.
- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name.
- Disposal Request: When the waste container is full, submit a hazardous waste pickup request to your institution's EH&S office. Do not dispose of this chemical down the drain.[\[10\]](#) [\[11\]](#)
- Empty Containers: Empty containers that held **2,5,8,11-Tetraoxatetradec-13-ene** must be triple-rinsed with a suitable solvent (e.g., ethanol), and the rinsate collected as hazardous waste.[\[9\]](#)



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Figure 2. Decision-making process for the disposal of **2,5,8,11-Tetraoxatetradec-13-ene**.

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